Technical Support Center: Recrystallization & Purification of 6-Methylpyridazine-3-carboxamide

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Compound of Interest	
Compound Name:	*6-Methylpyridazine-3-carboxamide*
CAS No.:	*88393-96-8*
Cat. No.:	*B3293070*

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Welcome to the Technical Support Center. This guide is designed for researchers, synthesis chemists, and drug development professionals tasked with the purification of **6-Methylpyridazine-3-carboxamide** (CAS: 88393-96-8).

Introduction & Mechanistic Overview

6-Methylpyridazine-3-carboxamide is a highly polar heterocyclic building block frequently utilized in the synthesis of advanced therapeutics, including PROTACs targeting the androgen receptor[1] and Tyk2 kinase inhibitors [2].

Due to the presence of the pyridazine ring (strong hydrogen-bond acceptors) and the primary carboxamide group (hydrogen-bond donors and acceptors), this molecule exhibits a high propensity for strong intermolecular interactions. This polarity profile dictates its solubility: it is highly soluble in hot, strongly protic solvents (e.g., methanol, water) but practically insoluble in non-polar solvents (e.g., hexane, heptane). The primary challenge during its purification is avoiding "oiling out"—a phenomenon known as Liquid-Liquid Phase Separation (LLPS)—which traps impurities and yields amorphous solids instead of high-purity crystals [3].

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Solvent Selection Matrix

Selecting the correct thermodynamic environment is critical. The table below summarizes the empirical performance of various solvent systems for this specific carboxamide.

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Solvent System	Hot Solubility	Cold Solubility	Oiling Out Risk	Recommendation & Use Case
Isopropanol (IPA)	Moderate	Very Low	Low	Optimal. Best balance of yield and purity; controlled cooling prevents LLPS.
Ethanol / Water (70:30)	Very High	Low	High	Good for crude. High recovery, but requires strict cooling profiles and seeding.
Methanol / MTBE	High	Low	Moderate	Alternative. Methanol dissolves the crude; MTBE acts as an anti-solvent to force precipitation.
Ethyl Acetate	Low	Very Low	None	Not Recommended. Insufficient solubility at reflux for practical throughput.
Acetonitrile	Moderate	Low	Low	Polishing step. Excellent for removing specific polar organic impurities, though yields may be lower.

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Core Experimental Protocol: IPA Cooling Crystallization

This self-validating protocol utilizes Isopropanol (IPA) to provide a gentle supersaturation curve, minimizing the risk of LLPS while maximizing crystalline purity.

Step-by-Step Methodology:

- Suspension: In a round-bottom flask equipped with a reflux condenser, suspend 10.0 g of crude **6-Methylpyridazine-3-carboxamide** in 80 mL of Isopropanol (8 volumes).
- Dissolution: Heat the mixture to reflux (approx. 82°C) under moderate stirring (250 rpm).
  - Causality Check: If the solution is not completely clear after 15 minutes at reflux, add additional IPA in 5% volume increments until full dissolution is achieved. Do not exceed 12 volumes, or yield will suffer.
- Hot Filtration: Rapidly filter the hot solution through a pre-warmed Buchner funnel or inline filter to remove insoluble polymeric byproducts.
- Controlled Cooling & Seeding: Transfer the filtrate to a clean crystallizer. Cool the solution at a controlled rate of 0.5°C/min to 60°C. At 60°C, introduce 0.1 g (1% w/w) of pure **6-Methylpyridazine-3-carboxamide** seed crystals.
  - Causality Check: Seeding bypasses the high activation energy barrier for primary nucleation, directing the system away from the LLPS binodal curve and into the crystalline growth phase[3].
- Aging: Continue cooling at 0.5°C/min to 5°C. Hold the suspension at 5°C for 2 hours to ensure complete thermodynamic equilibrium and maximum yield.
- Isolation: Isolate the crystals via vacuum filtration. Wash the filter cake with 15 mL of ice-cold IPA, followed by 15 mL of cold MTBE to displace the alcohol and facilitate drying.
- Drying: Dry the product in a vacuum oven at 45°C for 12 hours.

Troubleshooting Guides & FAQs

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Q: My compound is "oiling out" (forming a second liquid phase) instead of crystallizing. How do I fix this? A: Oiling out (LLPS) occurs when the supersaturation level is too high, causing the solution to cross the liquid-liquid phase boundary before it can nucleate [3]. Troubleshooting Steps:

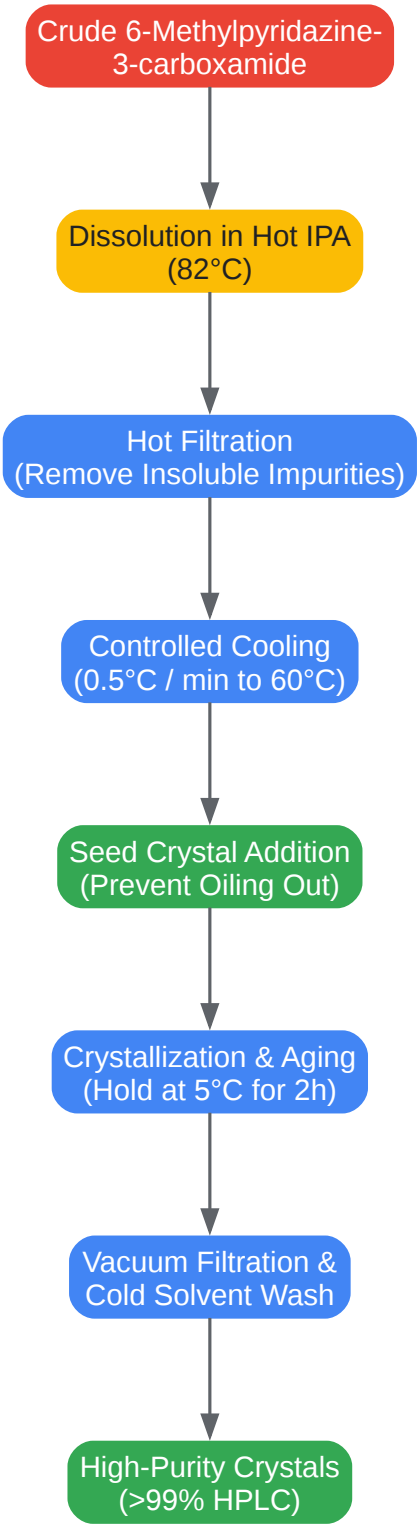
- Re-dissolve: Reheat the mixture until it forms a single clear phase.
- Dilute: Add 10-15% more of the primary solvent (e.g., Ethanol or IPA) to lower the overall concentration.
- Seed: Cool the solution to just below the saturation temperature and add seed crystals before the oiling out temperature is reached.
- Agitation: Increase the stirring rate to enhance mass transfer and promote secondary nucleation.

Q: I am getting a very low yield after filtration. The product remains in the mother liquor. A: The carboxamide group forms exceptionally strong hydrogen bonds with highly protic solvents like methanol or water, keeping the molecule solvated even at low temperatures. Troubleshooting Steps: Switch to an anti-solvent crystallization approach. Dissolve the crude in a minimum amount of hot Methanol, then slowly add an anti-solvent like Methyl tert-butyl ether (MTBE) dropwise while maintaining the temperature. Once slight turbidity is observed, stop the addition, seed the mixture, and allow crystals to grow before adding the remaining anti-solvent.

Q: The isolated crystals are off-white or yellowish. How do I remove these color impurities? A: Pyridazine syntheses often generate trace amounts of highly conjugated, colored polymeric byproducts. Troubleshooting Steps: Incorporate an activated carbon treatment. During the dissolution step, add 5-10% w/w activated charcoal (e.g., Darco KB-G). Boil for 30 minutes, then perform the hot filtration through a pad of Celite. The carbon will adsorb the conjugated impurities, yielding a colorless filtrate.

Visualizations of Crystallization Workflows

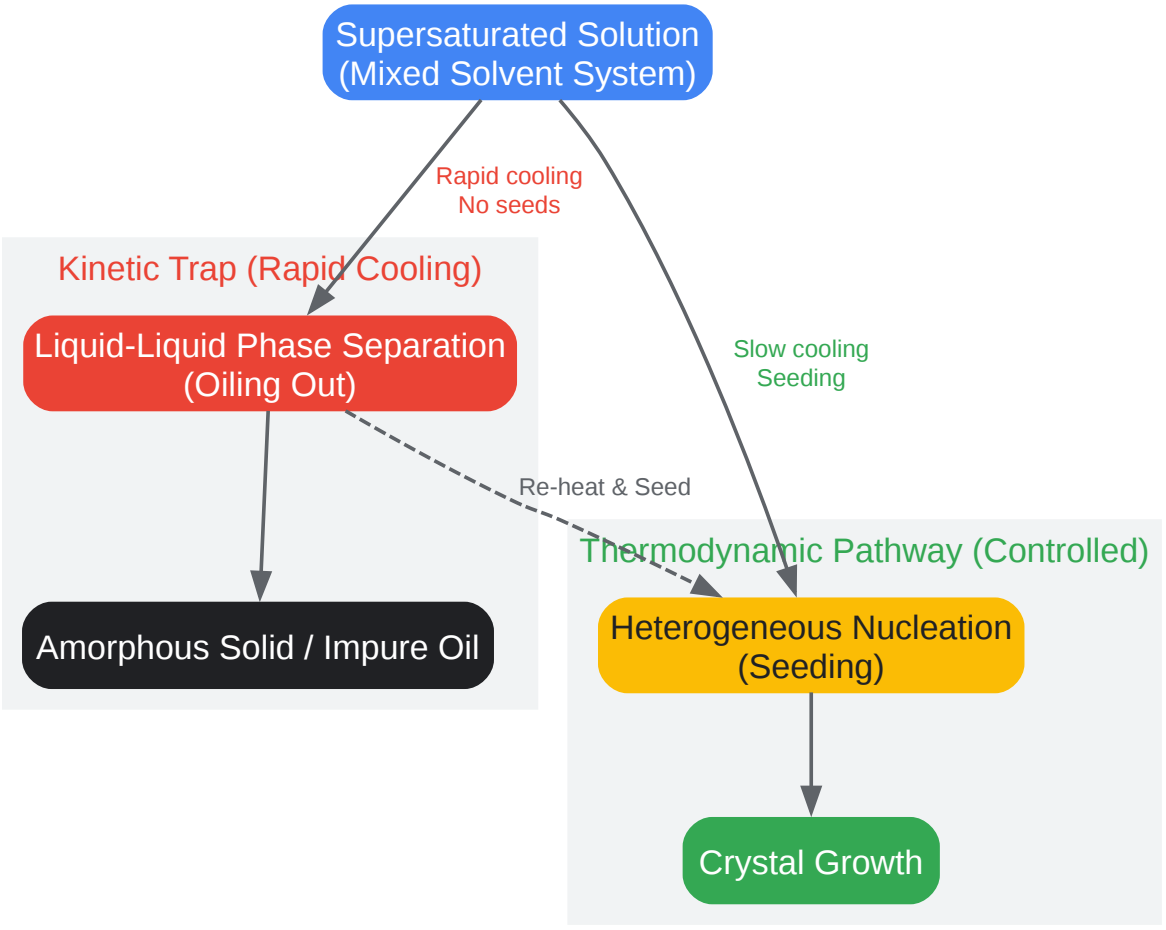
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Step-by-step cooling crystallization workflow for **6-Methylpyridazine-3-carboxamide**.

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Mechanistic pathways of crystallization versus liquid-liquid phase separation (oiling out).

References

- Title: Compounds and methods for the targeted degradation of androgen receptor.
- Title: Crystal form of 6-(cyclopropanecarboxamido)-4-((2-methoxy-3-(1-methyl-1h-1,2,4-triazol-3-yl)phenyl)amino)-N-(methyl-d3)pyridazine-3-carboxamide.
- Title: Control of Crystal Aspect Ratio and Size by Changing Solvent Composition in Oiling-Out Crystallization of an Active Pharmaceutical Ingredient. Source: Crystal Growth & Design (ACS Publications). URL:[Link]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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